

# Perthane Insecticide: A Technical Guide to Its Historical Uses and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Perthane*

Cat. No.: *B1679655*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Perthane**, a chlorinated hydrocarbon insecticide, saw widespread use in the mid-20th century for the control of a variety of agricultural and household pests. As a member of the organochlorine family, its mechanism of action centers on the disruption of nerve function, leading to paralysis and death in susceptible insects. This technical guide provides an in-depth review of the historical applications of **Perthane**, its chemical and physical properties, and the experimental methodologies used to evaluate its efficacy and environmental fate. Detailed protocols for its synthesis and residue analysis are presented, alongside a discussion of its toxicological profile and mechanism of action. This document is intended to serve as a comprehensive resource for researchers and scientists interested in the legacy of organochlorine pesticides and their impact on biological systems.

## Introduction

**Perthane**, chemically known as 1,1-dichloro-2,2-bis(p-ethylphenyl)ethane, is an organochlorine insecticide related to DDT.<sup>[1]</sup> It was formerly used to control a range of insect pests in both agricultural and domestic settings.<sup>[1]</sup> Although its use has been discontinued in many countries due to concerns about its environmental persistence and potential for bioaccumulation, a thorough understanding of its properties and historical applications remains relevant for environmental science and toxicology research.

## Chemical and Physical Properties

**Perthane** is a crystalline solid at room temperature.[2] The technical-grade product is a light yellow, waxy solid.[3] It is practically insoluble in water but soluble in organic solvents such as acetone and kerosene.[2]

Table 1: Physical and Chemical Properties of **Perthane**

Property	Value	Reference
Chemical Formula	C <sub>18</sub> H <sub>20</sub> Cl <sub>2</sub>	
Molecular Weight	307.26 g/mol	
CAS Number	72-56-0	
Melting Point	56-57 °C	
Water Solubility	Insoluble (practically)	
Vapor Pressure	4.0 x 10 <sup>-6</sup> mm Hg	

## Historical Uses and Applications

**Perthane** was utilized as a non-systemic insecticide with a range of applications.

### Agricultural Uses

It was recommended for the control of various insect pests on vegetable crops and fruits. A notable application was in the control of the pear psylla. It was also effective against leafhoppers and various insect larvae. Formulations included emulsifiable concentrates and wettable powders.

### Domestic and Industrial Uses

Domestically, **Perthane** was used to control clothes moths and carpet beetles. Its application extended to the textile and dry-cleaning industries for mothproofing.

## Experimental Protocols

## Synthesis of 1,1-dichloro-2,2-bis(p-ethylphenyl)ethane (Perthane)

The synthesis of **Perthane** is achieved through the condensation of dichloroacetaldehyde with ethylbenzene. A detailed laboratory-scale synthesis of a radiolabeled analog provides a representative protocol.

### Protocol: Synthesis of $^{14}\text{C}$ -labeled **Perthane**

- **Reaction Setup:** In a suitable reaction vessel, combine  $^{14}\text{C}$ -labeled ethylbenzene with dichloroacetaldehyde in the presence of a condensing agent such as concentrated sulfuric acid.
- **Reaction Conditions:** The reaction mixture is stirred at a controlled temperature to facilitate the condensation reaction.
- **Workup:** Following the reaction, the mixture is poured over ice water. The organic layer is separated, washed with a dilute base to neutralize any remaining acid, and then washed with water until neutral.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent, such as methanol, to yield crystalline **Perthane**.
- **Characterization:** The identity and purity of the synthesized **Perthane** can be confirmed using techniques such as melting point determination, gas chromatography (GC), and mass spectrometry (MS).

## Residue Analysis in Environmental and Biological Samples

The determination of **Perthane** residues in various matrices, such as soil, water, and agricultural products, is crucial for assessing environmental contamination and human exposure. Gas chromatography with an electron capture detector (GC-ECD) is a standard method for the analysis of organochlorine pesticides like **Perthane**.

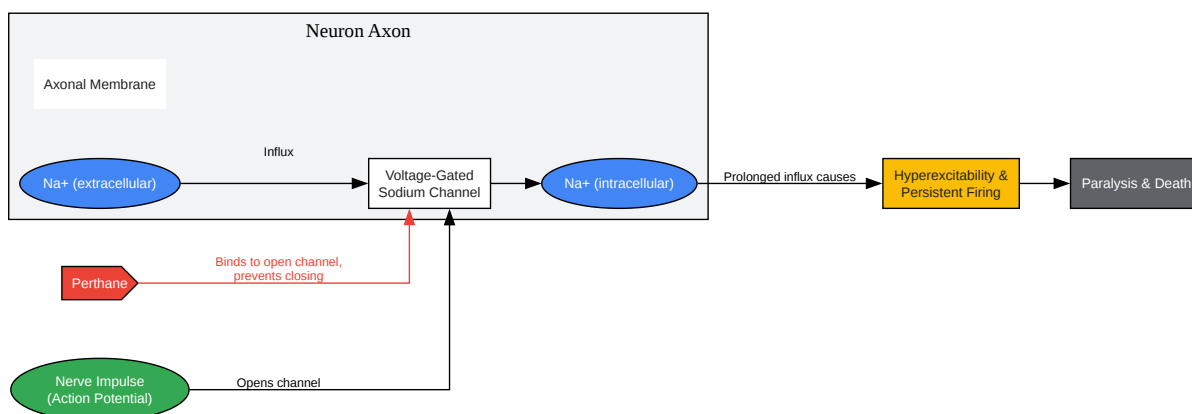
### Protocol: Gas Chromatography-Electron Capture Detector (GC-ECD) Analysis of **Perthane** Residues

- Sample Preparation (QuEChERS method adaptation):
  - Homogenize a representative sample (e.g., 10-15 g of a vegetable sample).
  - Extract the homogenized sample with an organic solvent such as acetonitrile.
  - Add a salting-out agent (e.g., magnesium sulfate, sodium chloride) to induce phase separation.
  - Centrifuge the sample to separate the organic and aqueous layers.
  - Take an aliquot of the acetonitrile (upper) layer for cleanup.
  - Perform dispersive solid-phase extraction (d-SPE) by adding a sorbent (e.g., primary secondary amine - PSA) to remove interfering matrix components.
  - Centrifuge and collect the supernatant for GC analysis.
- GC-ECD Conditions:
  - Gas Chromatograph: Agilent 6890 or equivalent.
  - Column: HP-5MS (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent.
  - Injector Temperature: 250 °C.
  - Oven Temperature Program: Initial temperature of 100 °C, hold for 1 minute, ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
  - Detector: Electron Capture Detector (ECD).
  - Detector Temperature: 300 °C.
  - Carrier Gas: Nitrogen or Helium at a constant flow rate.
- Quantification: The concentration of **Perthane** in the sample is determined by comparing the peak area of the analyte to that of a known standard.

## Mechanism of Action

As an organochlorine insecticide, **Perthane**'s primary mode of action is the disruption of the insect's nervous system. It targets the voltage-gated sodium channels in the nerve cell membranes.

**Perthane** binds to the sodium channels and prolongs the open state of the channel, leading to a continuous influx of sodium ions into the neuron. This persistent depolarization results in hyperexcitability of the nerve, causing tremors, convulsions, paralysis, and ultimately, the death of the insect. The mechanism is analogous to that of DDT.



[Click to download full resolution via product page](#)

Diagram of **Perthane**'s effect on neuronal sodium channels.

## Toxicology and Environmental Fate

### Toxicology

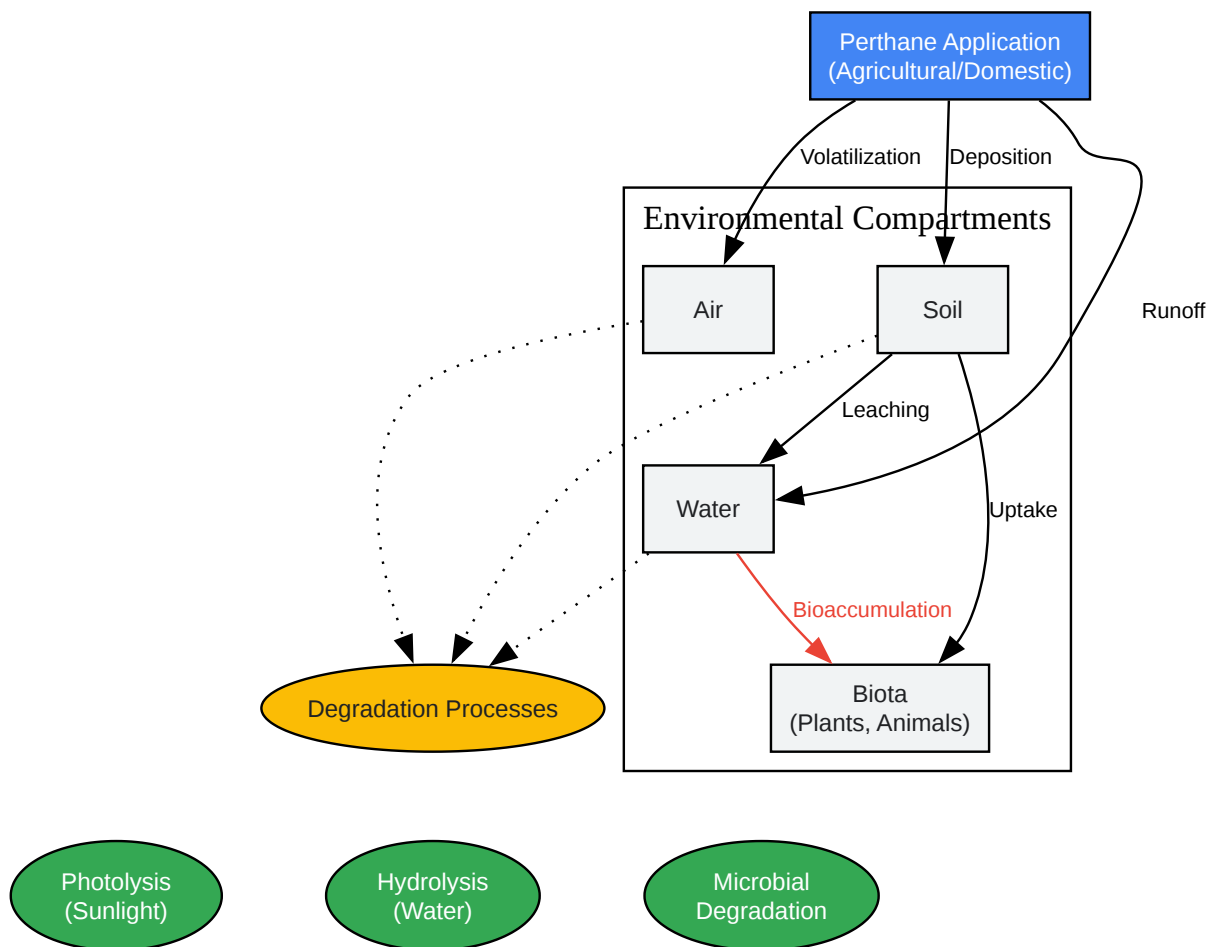
**Perthane** exhibits low to moderate acute toxicity to mammals via oral ingestion. However, like other organochlorines, there are concerns about its potential for bioaccumulation in fatty tissues and its long-term health effects.

Table 2: Acute Toxicity of **Perthane**

Test Organism	Route	LD <sub>50</sub>	Reference
Rat	Oral	6600 mg/kg	
Rat	Intravenous	73 mg/kg	
Wild Bird	Oral	>9000 mg/kg	

## Environmental Fate

**Perthane**'s environmental persistence is a significant concern. It is relatively stable and can remain in the soil and aquatic environments for extended periods. Its low water solubility and high octanol-water partition coefficient suggest a high potential for bioaccumulation in aquatic organisms. The degradation of pesticides in the environment is influenced by factors such as sunlight (photolysis), water (hydrolysis), and microbial activity. Environmental fate studies are conducted to understand the transformation and mobility of such compounds in soil and water systems.



[Click to download full resolution via product page](#)

Environmental pathways and fate of **Perthane** insecticide.

## Conclusion

**Perthane** represents a class of insecticides that were effective for pest control but posed significant environmental and toxicological risks. This technical guide has summarized its historical uses, chemical properties, and the scientific methodologies associated with its study. The detailed protocols and diagrams provided herein are intended to equip researchers with a foundational understanding of this legacy pesticide, aiding in the broader study of organochlorine compounds and their lasting impact.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Synthesis of  $^{14}\text{C}$  labeled 1,1-dichloro 2,2-bis (p-ethylphenyl)ethane (Perthane) (R) and related degradation products [[arizona.aws.openrepository.com](https://arizona.aws.openrepository.com)]
- 3. Perthane |  $\text{C}_{18}\text{H}_{20}\text{Cl}_2$  | CID 6295 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Perthane Insecticide: A Technical Guide to Its Historical Uses and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679655#historical-uses-and-applications-of-perthane-insecticide>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)